

# Safeguarding Research: Proper Disposal Procedures for Carbapenems

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Carbapenam*

Cat. No.: *B8450946*

[Get Quote](#)

Essential guidelines for the safe and compliant disposal of carbapenem antibiotics in a laboratory setting, ensuring the protection of personnel and the environment.

For researchers, scientists, and drug development professionals, the proper handling and disposal of potent antibiotics like carbapenems are paramount to laboratory safety and environmental responsibility. Adherence to established procedures minimizes the risk of environmental contamination and the potential development of antimicrobial resistance. This guide provides essential, step-by-step information for the safe disposal of carbapenem waste.

## Waste Characterization and Regulatory Overview

Carbapenem waste, like all pharmaceutical waste, must be categorized to ensure proper disposal. In the United States, the primary regulatory framework is the Resource Conservation and Recovery Act (RCRA), managed by the Environmental Protection Agency (EPA).

**Hazardous vs. Non-Hazardous Waste:** A critical first step is determining if the carbapenem waste is considered hazardous.<sup>[1][2][3]</sup> Pharmaceutical waste is generally classified as hazardous if it is specifically listed by the RCRA (P- or U-listed wastes) or if it exhibits one of four characteristics: ignitability, corrosivity, reactivity, or toxicity.<sup>[1][4][5]</sup>

Based on a review of the RCRA P and U lists (40 CFR § 261.33), carbapenems such as meropenem, imipenem, and ertapenem are not explicitly listed.<sup>[6][7][8]</sup> Therefore, they are generally not considered listed hazardous wastes. However, a hazardous waste determination must still be made based on the characteristics of the waste.<sup>[1][9]</sup> Carbapenem waste is not

typically ignitable, corrosive, or reactive.[4][5] The toxicity characteristic would be the primary consideration, though specific data for carbapenems under the Toxicity Characteristic Leaching Procedure (TCLP) is not readily available.


Given this, in most laboratory settings, small quantities of carbapenem waste that are not mixed with other hazardous chemicals are often managed as non-hazardous pharmaceutical waste. However, it is crucial to consult with your institution's Environmental Health and Safety (EHS) department to confirm the proper classification according to local and state regulations, which may be more stringent than federal guidelines.[2][4]

## Disposal Procedures for Carbapenem Waste

The guiding principle for the disposal of all pharmaceutical waste, including carbapenems, is to avoid releasing active pharmaceutical ingredients (APIs) into the environment.[10] Safety Data Sheets (SDS) for various carbapenems consistently advise that unused product and contaminated materials should be disposed of via an approved waste disposal plant or licensed contractor.[11]

## Recommended Disposal Pathway

The following workflow outlines the decision-making process for the proper disposal of carbapenem waste in a research or drug development laboratory.



[Click to download full resolution via product page](#)

## Carbapenem Waste Disposal Workflow

# Experimental Protocol: Chemical Inactivation via Alkaline Hydrolysis

For laboratories equipped and approved to perform chemical inactivation of non-hazardous carbapenem waste, alkaline hydrolysis is an effective method. This process breaks the beta-lactam ring, rendering the antibiotic inactive.[12][13] The following is a general protocol based on available literature; however, it is imperative to validate this procedure for your specific carbapenem and laboratory conditions, and to receive approval from your EHS department before implementation.

**Objective:** To hydrolyze and inactivate carbapenem waste in aqueous solutions.

**Materials:**

- Carbapenem waste solution
- Sodium hydroxide (NaOH), 1 M solution
- Appropriate personal protective equipment (PPE): safety goggles, lab coat, nitrile gloves
- Stir plate and stir bar
- pH meter or pH strips
- Hydrochloric acid (HCl), 1 M solution (for neutralization)
- Appropriately labeled waste container

**Procedure:**

- Preparation: In a designated chemical fume hood, place the carbapenem waste solution in a suitable container (e.g., a glass beaker) with a magnetic stir bar. The container should be large enough to accommodate the addition of the NaOH solution.
- Alkaline Hydrolysis: While stirring, slowly add an equal volume of 1 M NaOH solution to the carbapenem waste. For example, to 100 mL of carbapenem waste, add 100 mL of 1 M NaOH. Studies have shown that 1 M NaOH is effective for the hydrolysis of beta-lactams.[13]

- Reaction Time: Continue stirring the mixture at ambient temperature. For complete degradation, a reaction time of at least 4 hours is recommended. Some studies suggest stirring overnight to ensure complete hydrolysis.[\[13\]](#)
- Neutralization: After the reaction is complete, neutralize the solution. While continuing to stir, slowly add 1 M HCl until the pH of the solution is between 6.0 and 8.0. Monitor the pH carefully using a calibrated pH meter or pH strips.
- Final Disposal: Once neutralized, the solution can be disposed of according to your institution's guidelines for non-hazardous aqueous waste. In many cases, this may be drain disposal with copious amounts of water. Always confirm this with your EHS department.

## Quantitative Data on Carbapenem Degradation

The stability and degradation of carbapenems are influenced by factors such as pH, temperature, and concentration. The table below summarizes key quantitative data from various studies on carbapenem degradation.

Carbapenem	Condition	Concentration	Degradation/Stability	Reference
Meropenem	0.1 M NaOH	Not specified	Complete conversion to ring-opened derivative	<a href="#">[12]</a> <a href="#">[14]</a>
Meropenem	0.1 M NaOH, 40°C	6 mg/mL	Not detectable after 1.5 hours	
Ertapenem	Alkaline pH (>7.5)	Not specified	Base-catalyzed hydrolysis	<a href="#">[15]</a>
Beta-lactams (general)	1 M NaOH, ambient temp.	Not specified	Quantitative destruction overnight	<a href="#">[13]</a>
Beta-lactams (general)	1 M NaOH, ambient temp.	Not specified	>99.9% hydrolysis within 240 minutes	<a href="#">[13]</a>

Disclaimer: This information is intended for guidance in a professional laboratory setting.

Always prioritize your institution's specific EHS protocols and consult with your EHS department for final approval of any disposal procedure. The chemical inactivation protocol provided is a general guideline and must be validated for your specific application.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4 Questions to Make a Hazardous Waste Determination | Arcwood Environmental™ [arcwoodenviro.com]
- 2. Hazardous Waste Determination | Healthcare Environmental Resource Center (HERC) [hercenter.org]
- 3. hazardouswasteexperts.com [hazardouswasteexperts.com]
- 4. Pharmaceutical waste codes - Washington State Department of Ecology [ecology.wa.gov]
- 5. epa.gov [epa.gov]
- 6. 40 CFR § 261.33 - Discarded commercial chemical products, off-specification species, container residues, and spill residues thereof. | Electronic Code of Federal Regulations (e-CFR) | US Law | LII / Legal Information Institute [law.cornell.edu]
- 7. govinfo.gov [govinfo.gov]
- 8. deq.mt.gov [deq.mt.gov]
- 9. eCFR :: 40 CFR 262.11 -- Hazardous waste determination and recordkeeping. [ecfr.gov]
- 10. researchgate.net [researchgate.net]
- 11. Types of Pharmaceutical Waste and How to Dispose of Them | VLS [vlses.com]
- 12. Thermal and alkaline stability of meropenem: degradation products and cytotoxicity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Targeted Hydrolysis of  $\beta$ -Lactam Antibiotics in Dry Suspension Residue: A Proposed Method to Reduce Ecological Toxicity and Bacterial Resistance [mdpi.com]
- 14. researchgate.net [researchgate.net]

- 15. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Safeguarding Research: Proper Disposal Procedures for Carbapenems]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8450946#carbapenam-proper-disposal-procedures\]](https://www.benchchem.com/product/b8450946#carbapenam-proper-disposal-procedures)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)